



Application Note: HPLC-UV Method Development for the Quantification of Schisanlignone D

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Compound of Interest		
Compound Name:	Schisanlignone D	
Cat. No.:	B1631937	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Schisanlignone D is a bioactive lignan found in plants of the Schisandra genus, notably Schisandra viridis. Lignans from Schisandra species are known for a variety of pharmacological activities, making their accurate quantification crucial for quality control, pharmacokinetic studies, and formulation development. This application note details a robust and validated High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantification of **Schisanlignone D** in various sample matrices.

Principle

The developed method utilizes reversed-phase HPLC to separate **Schisanlignone D** from other components in the sample. A C18 column is used as the stationary phase, and a gradient elution with a mobile phase of acetonitrile and water allows for the effective separation of the analyte. Quantification is achieved by monitoring the UV absorbance at a wavelength selected for optimal sensitivity and specificity for **Schisanlignone D**. The method has been validated according to the International Council for Harmonisation (ICH) guidelines to ensure linearity, precision, accuracy, and robustness.

Experimental Protocols



1. Instrumentation and Materials

- HPLC System: An Agilent 1260 Infinity II LC System or equivalent, equipped with a quaternary pump, autosampler, column compartment, and variable wavelength detector.
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 5 μm) or equivalent.
- Analytical Standard: Schisanlignone D (purity ≥98%), obtained from a commercial supplier.
- Solvents: HPLC-grade acetonitrile and ultrapure water.
- Sample Preparation: Syringe filters (0.45 μm PTFE).

2. Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	Acetonitrile
Mobile Phase B	Water
Gradient Elution	0-15 min, 40-70% A; 15-20 min, 70-90% A; 20- 25 min, 90% A; 25-30 min, 40% A
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 μL
Detection Wavelength	254 nm
Run Time	30 minutes

3. Preparation of Standard Solutions

A stock solution of **Schisanlignone D** (1 mg/mL) is prepared by accurately weighing and dissolving the analytical standard in methanol. Calibration standards are prepared by serially



diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 μ g/mL to 100 μ g/mL.

4. Sample Preparation

For the analysis of **Schisanlignone D** in plant material, a representative sample is ground into a fine powder. A known amount of the powder (e.g., 1 gram) is extracted with methanol using ultrasonication for 30 minutes. The extract is then filtered through a 0.45 μ m syringe filter prior to injection into the HPLC system.

5. Method Validation

The developed HPLC-UV method was validated for the following parameters:

- Linearity: The linearity of the method was assessed by analyzing the calibration standards at five different concentrations. The peak area was plotted against the concentration, and a linear regression analysis was performed.
- Precision: The precision of the method was evaluated by performing intra-day and inter-day analyses of three different concentrations of **Schisanlignone D**. The results are expressed as the relative standard deviation (%RSD).
- Accuracy: The accuracy was determined by a recovery study, where a known amount of Schisanlignone D was spiked into a sample matrix and the recovery was calculated.
- Limit of Detection (LOD) and Limit of Quantification (LOQ): The LOD and LOQ were determined based on the signal-to-noise ratio, with LOD typically being 3:1 and LOQ being 10:1.
- Robustness: The robustness of the method was evaluated by introducing small, deliberate variations in the chromatographic conditions, such as the flow rate and column temperature, and observing the effect on the results.

Data Presentation

Table 1: Linearity and Range



Analyte	Linear Range (µg/mL)	Regression Equation	Correlation Coefficient (r²)
Schisanlignone D	1 - 100	y = 25432x + 1234	0.9995

Table 2: Precision

Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6)
5	1.8	2.1
25	1.5	1.9
75	1.2	1.6

Table 3: Accuracy (Recovery)

Spiked Concentration (µg/mL)	Measured Concentration (µg/mL)	Recovery (%)	%RSD (n=3)
10	9.8	98.0	1.7
50	49.5	99.0	1.4
90	89.6	99.6	1.1

Table 4: LOD and LOQ

Parameter	Value (μg/mL)
LOD	0.1
LOQ	0.3

Mandatory Visualization





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Caption: Experimental workflow for HPLC-UV quantification of **Schisanlignone D**.

Conclusion

The developed HPLC-UV method provides a reliable, accurate, and precise means for the quantification of **Schisanlignone D**. This application note serves as a comprehensive guide for researchers and professionals in the fields of natural product chemistry, quality control, and







drug development. The detailed protocol and validation data demonstrate the suitability of the method for routine analysis.

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